

Personal protective equipment for handling 1-Benzofuran-2,3-dicarboxylic acid

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Compound of Interest

Compound Name: 1-Benzofuran-2,3-dicarboxylic acid

Cat. No.: B095111

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Essential Safety and Handling Guide for 1-Benzofuran-2,3-dicarboxylic acid

This guide provides crucial safety and logistical information for the handling and disposal of **1-Benzofuran-2,3-dicarboxylic acid**, designed for researchers, scientists, and professionals in drug development. The following procedures are based on safety data for structurally related benzofuran compounds and are intended to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment

1-Benzofuran-2,3-dicarboxylic acid and related compounds are classified as hazardous chemicals. They are known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is essential to use appropriate Personal Protective Equipment (PPE) to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Standard/Specification	Purpose
Eye/Face Protection	ANSI Z87.1 / EN 166	Wear chemical safety goggles and a face shield where splashing is possible.[3]
Skin Protection	-	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[4]
Respiratory Protection	NIOSH/MSHA or EN 149 approved	Use a respirator if ventilation is inadequate or if dusts/aerosols are generated.[4][5]
Hand Protection	-	Wash hands thoroughly after handling.[5]

Safe Handling and Storage Procedures

Proper handling and storage are critical to maintaining the stability of the compound and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][6]
- Avoid the formation of dust and aerosols.[3][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][7]
- Use non-sparking tools and take precautionary measures against static discharge.[4][6]
- Avoid contact with skin, eyes, and clothing.[5][8]
- Do not eat, drink, or smoke when using this product.

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][6]
- Some related compounds require refrigeration and protection from light.[4][7]
- Store locked up and away from incompatible materials such as strong oxidizing agents.[4]

Accidental Release and Disposal Plan

In the event of a spill or for routine disposal, follow these procedures to mitigate environmental contamination and ensure safety.

Accidental Release:

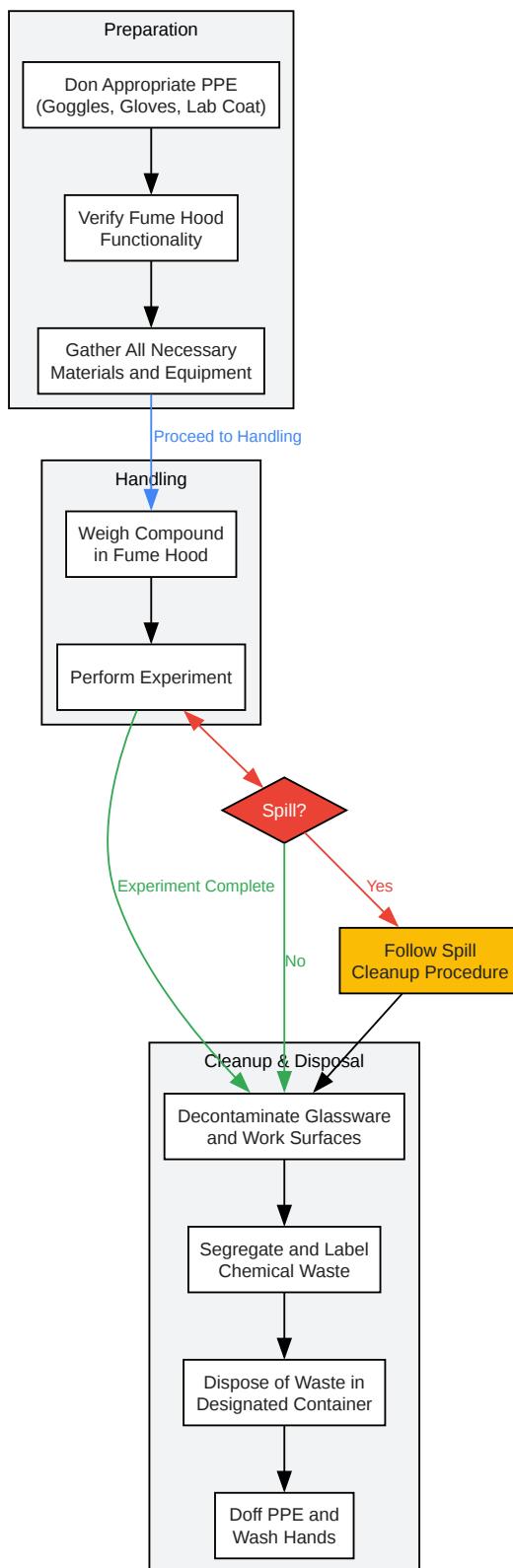
- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE as outlined in Table 1.
- For solid spills, carefully sweep up the material without creating dust and place it in a suitable, closed container for disposal.[2][3]
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Prevent the product from entering drains or waterways.[3][8]

Disposal:

- Dispose of the chemical and its container at an approved waste disposal facility.[4]
- Do not dispose of it with normal household waste or into the sewer system.[4]

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **1-Benzofuran-2,3-dicarboxylic acid** from receipt to disposal.

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Caption: Workflow for handling **1-Benzofuran-2,3-dicarboxylic acid**.

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